The Definitive Spectroscopic Guide to 2-(Allyloxy)phenol

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Compound of Interest

Compound Name:	*2-(Allyloxy)phenol*
CAS No.:	*1126-20-1*
Cat. No.:	*B117497*

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Abstract

2-(Allyloxy)phenol, a versatile organic intermediate, holds significant importance in the synthesis of pharmaceuticals and other fine chemicals. Its chemical structure, featuring a phenol ring substituted with an allyloxy group, gives rise to a unique spectroscopic fingerprint that is crucial for its identification, purity assessment, and the understanding of its chemical behavior. This comprehensive technical guide provides a detailed analysis of the spectroscopic data of **2-(Allyloxy)phenol**, including Proton Nuclear Magnetic Resonance (^{1}H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS). Authored from the perspective of a Senior Application Scientist, this document synthesizes technical data with practical insights, offering a definitive resource for researchers, scientists, and professionals in drug development.

Introduction: The Molecular Identity of 2-(Allyloxy)phenol

2-(Allyloxy)phenol (CAS No. 1126-20-1), also known as catechol monoallyl ether, is an aromatic compound with the molecular formula $C_9H_{10}O_2$ and a molecular weight of 150.17 g/mol .[1] Its structure consists of a phenol ring where one of the ortho hydroxyl groups of catechol is etherified with an allyl group. This seemingly simple molecule is a valuable building block in organic synthesis, notably in the preparation of the beta-blocker Oxprenolol.[1]

The presence of a hydroxyl group, an ether linkage, an aromatic ring, and a terminal alkene within the same molecule makes spectroscopic analysis a powerful tool for its unambiguous characterization. Each functional group provides a distinct signal or set of signals in various spectroscopic techniques, allowing for a comprehensive structural elucidation. This guide will dissect the spectroscopic data of **2-(Allyloxy)phenol**, providing not just the data itself, but the rationale behind the spectral features and the experimental protocols to reliably obtain them.

Molecular Structure of **2-(Allyloxy)phenol**

Caption: Structure of **2-(Allyloxy)phenol** with atom numbering for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful technique for the structural elucidation of organic molecules. For **2-(Allyloxy)phenol**, both ^1H and ^{13}C NMR provide a wealth of information regarding the electronic environment of each proton and carbon atom.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2-(Allyloxy)phenol** provides a clear picture of the different types of protons present in the molecule. The spectrum is typically recorded in a deuterated solvent such as chloroform-d ($CDCl_3$).

Experimental Protocol: ^1H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-(Allyloxy)phenol** in 0.6-0.7 mL of $CDCl_3$.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).

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- Instrumentation: Acquire the spectrum on a 300 MHz or higher field NMR spectrometer.
- Data Acquisition: Record the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.

^{1}H NMR Data for **2-(Allyloxy)phenol** in $CDCl_3$

Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
6.81-6.96	multiplet	-	4H	Ar-H
6.04-6.08	multiplet	-	1H	-CH=CH$_2$
5.69	singlet	-	1H	Ar-OH
5.35	quartet	17.2, 10.46	2H	-CH=CH$_2$
4.59	doublet	4.29	2H	-O-CH$_2$-CH=CH$_2$

Data sourced from ChemicalBook.[1]

In-depth Interpretation of the ^{1}H NMR Spectrum

- Aromatic Region (δ 6.81-6.96 ppm): The four protons on the benzene ring appear as a complex multiplet. Their chemical shifts are influenced by the electron-donating effects of the hydroxyl and allyloxy groups.
- Vinyl Proton (-CH=CH$_2$) (δ 6.04-6.08 ppm): This multiplet corresponds to the proton on the central carbon of the allyl group. It is split by the adjacent methylene protons and the terminal vinyl protons.
- Phenolic Proton (Ar-OH) (δ 5.69 ppm): The hydroxyl proton appears as a broad singlet. Its chemical shift can be variable and is dependent on concentration and temperature due to hydrogen bonding.
- Terminal Vinyl Protons (-CH=CH$_2$) (δ 5.35 ppm): These two protons are diastereotopic and appear as a quartet. The large coupling constants are characteristic of geminal and cis/trans

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couplings in a vinyl system.

- Allylic Protons (-O-CH_2-) (δ 4.59 ppm): These two protons are adjacent to the ether oxygen and the double bond. They appear as a doublet due to coupling with the adjacent vinyl proton. The downfield shift is due to the deshielding effect of the neighboring oxygen atom.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule. Due to the lack of symmetry, all nine carbon atoms in **2-(Allyloxy)phenol** are expected to be unique and thus show distinct signals.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample than for ^{1}H NMR, typically 20-50 mg in 0.6-0.7 mL of $CDCl_3$.
- Instrumentation: Acquire the spectrum on a 75 MHz or higher field NMR spectrometer.
- Data Acquisition: Use a proton-decoupled pulse sequence to obtain a spectrum with singlets for each carbon. A sufficient number of scans is required due to the low natural abundance of ^{13}C.

Predicted ^{13}C NMR Data for **2-(Allyloxy)phenol**

While a publicly available, peer-reviewed ^{13}C NMR spectrum for **2-(Allyloxy)phenol** is not readily available, the expected chemical shifts can be predicted based on the analysis of similar structures and standard chemical shift tables.

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Predicted Chemical Shift (δ, ppm)	Assignment
145-150	C-O (allyloxy)
140-145	C-OH
132-134	-CH=CH₂
120-125	Ar-CH
118-120	Ar-CH
117-119	-CH=CH₂
114-116	Ar-CH
112-114	Ar-CH
69-71	-O-CH₂-

Interpretation of Predicted ^{13}C NMR Spectrum

- Aromatic Carbons: The two carbons attached to the oxygen atoms (ipso-carbons) are expected to be the most downfield in the aromatic region (δ 140-150 ppm). The remaining four aromatic carbons will appear between δ 112-125 ppm.
- Allyl Group Carbons: The central carbon of the double bond (-CH=CH₂) is expected around δ 132-134 ppm. The terminal carbon (-CH=CH₂) will be more upfield, around δ 117-119 ppm. The methylene carbon attached to the ether oxygen (-O-CH₂-) will be in the range of δ 69-71 ppm.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The spectrum of **2-(Allyloxy)phenol** will show characteristic absorption bands for the O-H, C-H (aromatic and aliphatic), C=C, and C-O bonds.

Experimental Protocol: FT-IR Spectroscopy

- Sample Preparation: The spectrum can be acquired from a neat liquid film of **2-(Allyloxy)phenol** between two potassium bromide (KBr) or sodium chloride (NaCl) plates.

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- Instrumentation: Use a standard FT-IR spectrometer.
- Data Acquisition: Record the spectrum typically in the range of 4000-400 cm^{-1}, with a sufficient number of scans for a good quality spectrum.

Characteristic FT-IR Absorption Bands for **2-(Allyloxy)phenol**

Wavenumber (cm^{-1})	Intensity	Vibration	Functional Group
3200-3600	Strong, Broad	O-H stretch	Phenolic -OH
3000-3100	Medium	C-H stretch	Aromatic & Vinyl C-H
2850-3000	Medium	C-H stretch	Aliphatic C-H
1630-1650	Medium	C=C stretch	Alkene
1500-1600	Strong	C=C stretch	Aromatic Ring
1200-1300	Strong	C-O stretch	Aryl ether
1000-1100	Strong	C-O stretch	Alkyl ether
690-900	Strong	C-H bend	Aromatic out-of-plane

In-depth Interpretation of the FT-IR Spectrum

- O-H Stretch (3200-3600 cm^{-1}): A prominent, broad absorption band in this region is a clear indication of the phenolic hydroxyl group, with the broadening due to intermolecular hydrogen bonding.
- C-H Stretches (2850-3100 cm^{-1}): Absorptions above 3000 cm^{-1} are characteristic of C-H bonds where the carbon is sp^2 hybridized (aromatic and vinyl). Absorptions just below 3000 cm^{-1} are due to the sp^3 hybridized C-H bonds of the methylene group.
- C=C Stretches (1500-1650 cm^{-1}): The sharp peaks in the 1500-1600 cm^{-1} region are characteristic of the aromatic ring skeletal vibrations. A weaker band around 1640 cm^{-1} is expected for the C=C stretch of the allyl group.

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- C-O Stretches (1000-1300 cm^{-1}): Strong absorptions in this region are due to the C-O stretching vibrations of the aryl ether and the alkyl ether linkages.

- Fingerprint Region (below 1500 cm^{-1}): This region contains a complex pattern of peaks, including the out-of-plane C-H bending vibrations of the substituted benzene ring, which are unique to the molecule and can be used for its definitive identification.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and deducing its structure.

Experimental Protocol: Mass Spectrometry

- Ionization Method: Electron Ionization (EI) is a common technique for volatile compounds like **2-(Allyloxy)phenol**, as it provides detailed fragmentation patterns. Electrospray Ionization (ESI) is a softer ionization technique that typically yields the molecular ion or a protonated/deprotonated molecule.

- Instrumentation: A mass spectrometer with a suitable analyzer (e.g., quadrupole, time-of-flight).

- Data Acquisition: The sample is introduced into the ion source, ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z).

Mass Spectrometry Data for **2-(Allyloxy)phenol**

- Molecular Ion (M^+): For $C_9H_{10}O_2$, the expected molecular ion peak in an EI spectrum would be at m/z = 150.

- ESI-MS: An Electrospray Ionization mass spectrum in negative ion mode shows a peak at m/z = 149, corresponding to the deprotonated molecule $[M-H]^-$.[1]

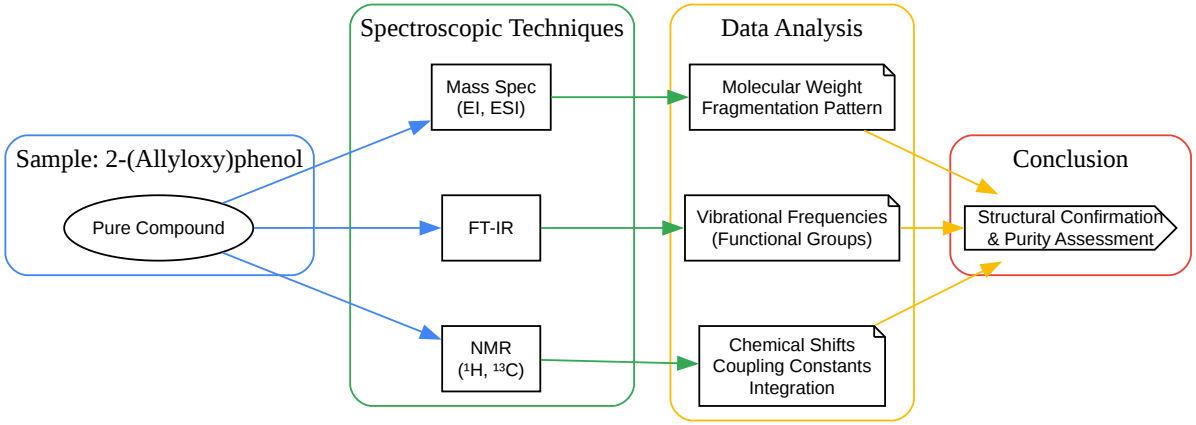
Predicted Fragmentation Pattern (EI-MS)

A detailed EI mass spectrum is not readily available in public databases. However, the fragmentation can be predicted based on the structure:

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- Loss of the allyl group: Cleavage of the ether bond could lead to the loss of a C_3H_5 radical (41 Da), resulting in a fragment at m/z = 109.
- Claisen Rearrangement: Under the high-energy conditions of EI, a thermal Claisen rearrangement could occur, leading to the formation of the isomeric 2-allylphenol, which would then fragment. The mass spectrum of 2-allylphenol shows a prominent molecular ion at m/z = 134, which is not expected for **2-(allyloxy)phenol**.
- Loss of CH_2O: A common fragmentation pathway for phenols is the loss of formaldehyde (30 Da), which could lead to a fragment at m/z = 120.
- Allyl Cation: A peak at m/z = 41, corresponding to the stable allyl cation $[C_3H_5]^+$, is also expected.

Workflow for Spectroscopic Analysis of **2-(Allyloxy)phenol**



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Caption: A typical workflow for the comprehensive spectroscopic analysis of **2-(Allyloxy)phenol**.

Conclusion

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The spectroscopic characterization of **2-(Allyloxy)phenol** is a multi-faceted process that relies on the synergistic application of NMR, FT-IR, and Mass Spectrometry. Each technique provides a unique and complementary piece of the structural puzzle. The ^{1}H NMR spectrum confirms the presence and connectivity of the various proton environments, while the ^{13}C NMR elucidates the carbon framework. FT-IR spectroscopy serves as a rapid and reliable method for identifying the key functional groups, and mass spectrometry confirms the molecular weight and provides insights into the molecule's stability and fragmentation pathways. This guide provides the foundational spectroscopic data and interpretive knowledge necessary for the confident identification and utilization of **2-(Allyloxy)phenol** in research and development settings.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 70772, **2-(Allyloxy)phenol**." PubChem, [Link]. Accessed 29 December 2025.

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Sources

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